

Application Notes and Protocols: DADMAC Copolymers in Oilfield and Petroleum Applications

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Compound of Interest

Compound Name: *Diallyldimethylammonium chloride*

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These application notes provide a detailed overview of the use of **diallyldimethylammonium chloride** (DADMAC) copolymers in various sectors of the oil and gas industry. The unique cationic nature of these polymers makes them highly effective in a range of applications, from enhancing drilling operations to facilitating the treatment of produced water. This document outlines the mechanisms of action, presents quantitative performance data, and provides detailed experimental protocols for evaluating DADMAC copolymers in key oilfield processes.

Synthesis and Characterization of DADMAC Copolymers

DADMAC copolymers, particularly those with acrylamide (AM), are widely used in the oil and gas industry. The ratio of DADMAC to AM can be tailored to control the copolymer's charge density and molecular weight, which in turn dictates its performance in specific applications.^[1]^[2]^[3]

Synthesis Protocol: DADMAC-Acrylamide Copolymer via Emulsion Polymerization

This protocol describes a common method for synthesizing DADMAC-acrylamide copolymers.^[4]^[5]^[6]

Materials:

- **Diallyldimethylammonium chloride** (DADMAC) monomer solution (e.g., 65 wt% in water)
- Acrylamide (AM) monomer
- Hydrocarbon oil (e.g., paraffin solvent)
- Emulsifier with a Hydrophile-Lipophile Balance (HLB) value between 4.0 and 7.0
- Organic acid (e.g., adipic acid, citric acid)
- Formic acid or its salt
- Free-radical initiator (e.g., 2,2'-azobis(2,4-dimethylvaleronitrile) - oil-soluble; ammonium persulfate - water-soluble)
- Deionized water
- Inert gas (e.g., nitrogen, argon)

Equipment:

- Reaction vessel equipped with a stirrer, temperature controller, condenser, and inert gas inlet
- Homogenizer
- Heating mantle

Procedure:

- Prepare the Water-in-Oil Emulsion:
 - In the reaction vessel, combine the hydrocarbon oil (30-40 wt%), deionized water (25-40 wt%), a portion of the acrylamide (0-10 wt%), DADMAC monomer (10-30 wt%), organic acid (0.5-2.0 wt%), formic acid (0.01-0.1 wt%), and the emulsifier (2.5-20.0 wt%).
- Homogenization:

- Homogenize the mixture until the mean particle size of the emulsion is between 0.5 and 2.5 microns.
- Deoxygenation:
 - Heat the emulsion to 30-80°C while purging with an inert gas to remove dissolved oxygen.
- Initiation of Polymerization:
 - Add the oil-soluble free-radical initiator to the deoxygenated emulsion.
- Monomer Addition:
 - Continuously or in portions, add a 40-60 wt% aqueous solution of the remaining acrylamide to the reacting mixture. The addition rate should be controlled to maintain a constant molar ratio of unreacted DADMAC to unreacted acrylamide.
- Completion of Polymerization:
 - After the initial concentration of unreacted DADMAC has decreased by at least 80%, continue the polymerization for an additional 2 hours at approximately 70°C. A water-soluble initiator can be added at this stage to further drive the reaction to completion.
- Isolation:
 - The resulting DADMAC-acrylamide copolymer can be isolated from the emulsion. The final product will contain a small amount of unreacted monomers.

Characterization of DADMAC Copolymers

The performance of DADMAC copolymers is heavily dependent on their molecular weight and charge density.

- **Molecular Weight:** This property influences the viscosity of the polymer solution and its ability to bridge particles.^[3] It can be determined using techniques like gel permeation chromatography (GPC) or by measuring the intrinsic viscosity.^[7]

- **Charge Density:** The cationic charge density determines the polymer's ability to neutralize negatively charged particles. It is a function of the DADMAC monomer content in the copolymer and can be determined by titration methods.[\[8\]](#)

Table 1: Influence of Molecular Weight on PolyDADMAC Performance[\[3\]](#)

Molecular Weight Range	Characteristics	Primary Mechanism of Action	Typical Applications
Low (< 100,000 Da)	Short polymer chains, high mobility, rapid dissolution.	Charge Neutralization	Water clarification, color removal.
Medium (100,000 - 500,000 Da)	Balanced chain length and charge density.	Charge Neutralization & Bridging	Produced water treatment, drilling fluids.
High (> 500,000 Da)	Long polymer chains, high viscosity.	Bridging & Flocculation	Sludge dewatering, friction reduction.

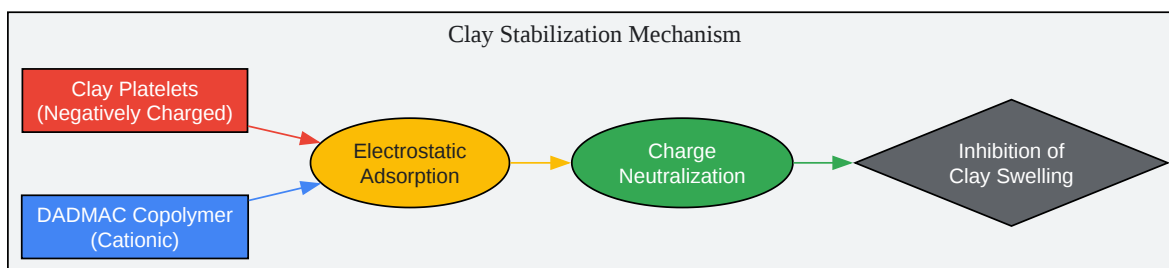
Application in Drilling Fluids

DADMAC copolymers are utilized in water-based drilling fluids to enhance rheological properties and inhibit shale swelling.[\[9\]](#)[\[10\]](#)

Mechanism of Action

As a rheology modifier, the long polymer chains of DADMAC copolymers increase the viscosity and gel strength of the drilling mud, which is crucial for suspending and transporting drill cuttings to the surface.[\[10\]](#)

As a shale inhibitor, the cationic DADMAC units adsorb onto the negatively charged surfaces of clay particles in shale formations. This neutralizes the surface charge and prevents the clay from hydrating and swelling, which can lead to wellbore instability.



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Mechanism of Clay Stabilization by DADMAC Copolymers.

Performance Data

The addition of DADMAC copolymers can significantly improve the rheological properties of drilling fluids.

Table 2: Effect of DADMAC-Acrylamide Copolymer on Drilling Fluid Rheology

Copolymer Concentration (wt%)	Plastic Viscosity (PV) (mPa·s)	Yield Point (YP) (Pa)	Gel Strength (10s/10min) (Pa)	API Fluid Loss (mL/30 min)
0.0	8	5	2/4	15.2
0.1	12	8	4/7	12.5
0.2	18	12	6/11	9.8
0.3	25	17	9/16	7.1

Note: Data is illustrative and can vary based on the specific copolymer, base fluid composition, and testing conditions.

Experimental Protocol: Evaluation of Drilling Fluid Properties (Based on API RP 13B-1/ISO 10414-1)[5]

Apparatus:

- Rotational viscometer
- Pressurized fluid density scale (mud balance)
- API filter press
- Graduated cylinders
- Beakers
- Stirring apparatus

Procedure:

- Drilling Fluid Preparation:
 - Prepare a base drilling fluid by mixing bentonite and other additives in water.
 - Divide the base fluid into several samples and add varying concentrations of the DADMAC copolymer to each.
 - Stir each sample for a specified time to ensure complete dissolution and hydration of the polymer.
- Density Measurement:
 - Use the mud balance to measure the density of each drilling fluid sample.
- Rheological Measurements:
 - Use the rotational viscometer to measure the shear stress at different rotational speeds (e.g., 600, 300, 200, 100, 6, and 3 rpm).
 - Calculate the Plastic Viscosity (PV) and Yield Point (YP) from the 600 and 300 rpm readings.
 - Measure the gel strength after 10 seconds and 10 minutes of quiescence.

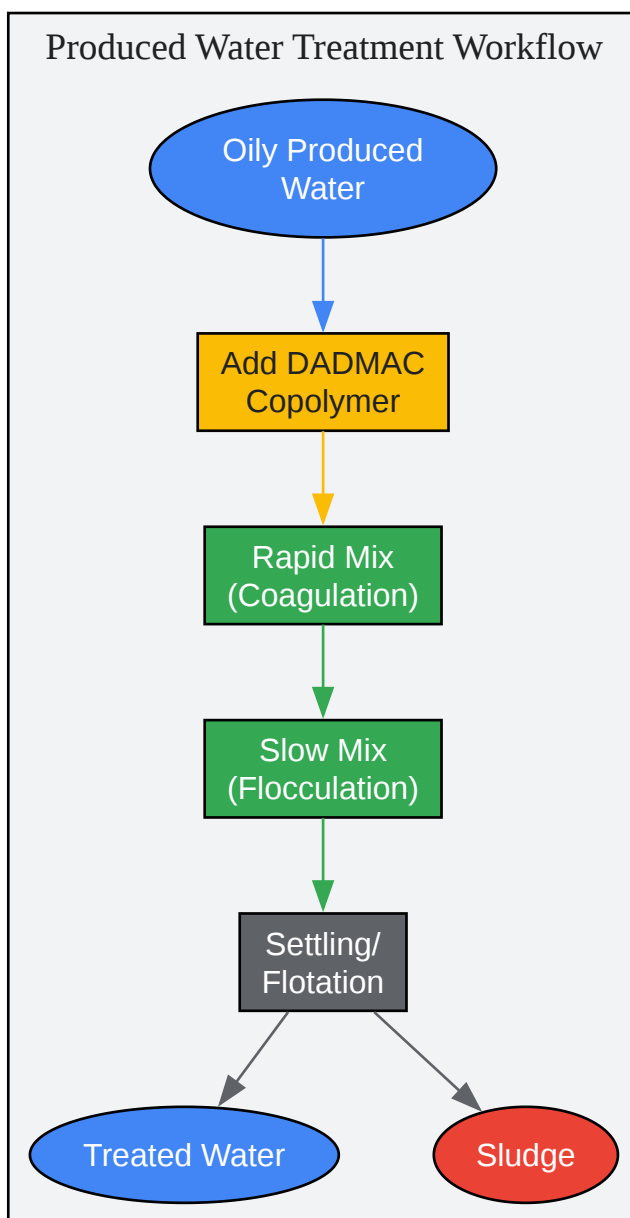
- Filtration Properties:
 - Perform a low-pressure, low-temperature (LPLT) filtration test using the API filter press at 100 psi for 30 minutes.
 - Collect and measure the volume of filtrate.

Application in Produced Water Treatment

DADMAC copolymers are effective coagulants and flocculants for treating oily produced water, removing dispersed oil, and suspended solids.[\[11\]](#)

Mechanism of Action

The cationic DADMAC copolymers neutralize the negative surface charges of oil droplets and suspended particles, causing them to destabilize and aggregate. The polymer chains then bridge these smaller aggregates to form larger, more easily separable flocs.



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Workflow for Produced Water Treatment using DADMAC Copolymers.

Performance Data

The effectiveness of DADMAC copolymers in treating produced water can be quantified by measuring the reduction in turbidity and total suspended solids (TSS).

Table 3: Performance of DADMAC Copolymer in Produced Water Treatment

DADMAC Dosage (ppm)	Initial Turbidity (NTU)	Final Turbidity (NTU)	Turbidity Removal (%)	Initial TSS (mg/L)	Final TSS (mg/L)	TSS Removal (%)
10	250	85	66.0	150	55	63.3
20	250	42	83.2	150	25	83.3
30	250	15	94.0	150	8	94.7
40	250	18	92.8	150	10	93.3

Note: Data is illustrative and optimal dosage depends on the specific characteristics of the produced water.

Experimental Protocol: Jar Test for Flocculation of Oily Wastewater[11][12][13][14][15][16]

Apparatus:

- Jar testing apparatus with multiple stirrers
- Beakers (e.g., 1000 mL)
- Pipettes or syringes for dosing
- Turbidimeter
- TSS measurement equipment (e.g., filtration apparatus, drying oven, analytical balance)
- pH meter

Procedure:

- Sample Preparation:
 - Fill each beaker with a known volume (e.g., 500 mL or 1000 mL) of the oily wastewater sample.

- Coagulant Dosing:
 - Place the beakers in the jar testing apparatus.
 - While stirring at a rapid speed (e.g., 100-150 rpm), add varying dosages of the DADMAC copolymer solution to each beaker. Include a blank with no polymer.
- Rapid Mix (Coagulation):
 - Continue rapid mixing for a short period (e.g., 1-3 minutes) to ensure uniform dispersion of the coagulant.
- Slow Mix (Flocculation):
 - Reduce the stirring speed to a slow mix (e.g., 20-40 rpm) for a longer duration (e.g., 15-20 minutes) to promote the formation of flocs.
- Settling:
 - Stop the stirrers and allow the flocs to settle for a specified time (e.g., 15-30 minutes).
- Analysis:
 - Carefully collect a sample from the supernatant of each beaker.
 - Measure the final turbidity and TSS of each sample.
 - Calculate the percentage removal for each parameter to determine the optimal DADMAC copolymer dosage.

Application in Enhanced Oil Recovery (EOR)

In polymer flooding, a type of EOR, DADMAC copolymers can be used to increase the viscosity of the injected water.

Mechanism of Action

By increasing the viscosity of the displacing fluid, the mobility ratio between the injected water and the oil is reduced. This leads to a more stable displacement front, improved sweep

efficiency, and ultimately, a higher recovery of the original oil in place.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Performance Data

Core flood tests are used to evaluate the effectiveness of polymers for EOR.

Table 4: DADMAC Copolymer Performance in a Core Flood Test

Injection Stage	Pore Volumes Injected	Oil Recovery (% OOIP)
Waterflood	1.0	45.2
Polymer Flood (0.2 wt% DADMAC Copolymer)	0.5	12.5 (Incremental)
Chase Waterflood	1.0	3.1 (Incremental)
Total	2.5	60.8

Note: OOIP = Original Oil In Place. Data is illustrative and depends on reservoir rock and fluid properties.

Experimental Protocol: Core Flood Test for Polymer Flooding[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Apparatus:

- Core holder
- High-pressure pumps for fluid injection
- Pressure transducers
- Effluent collection system
- Oven for temperature control
- Core sample (representative of the reservoir rock)

Procedure:

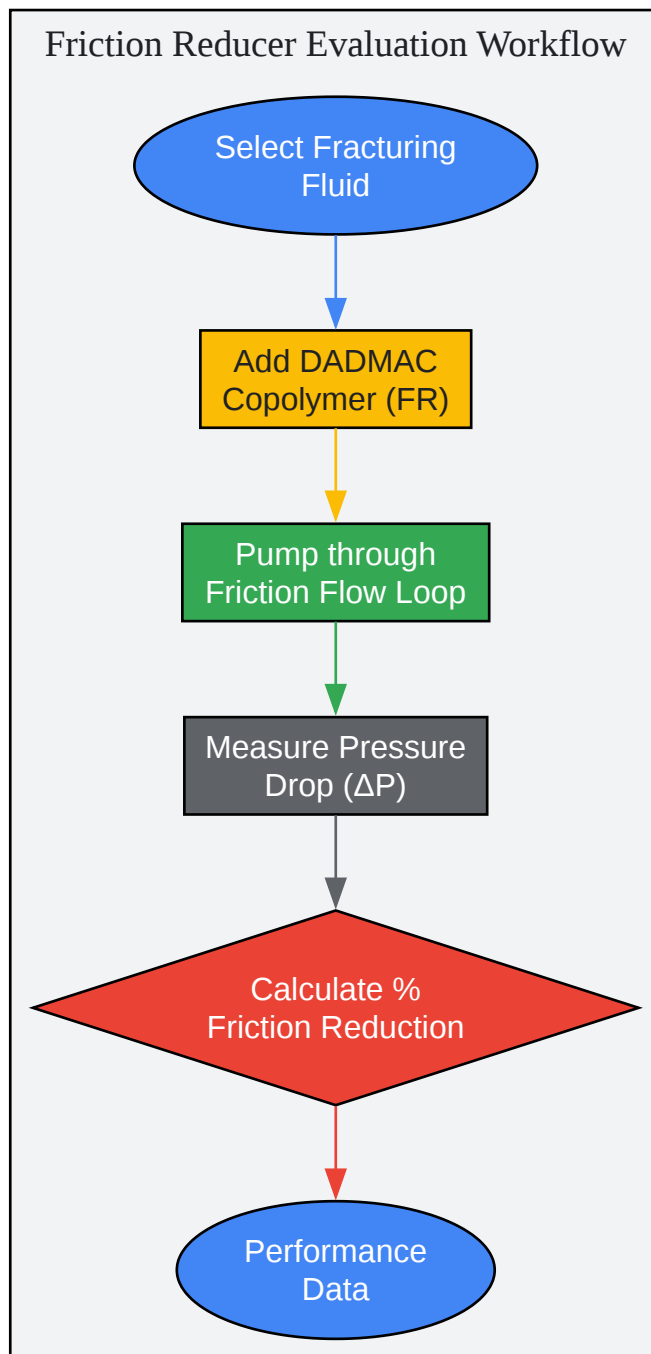
- Core Preparation:
 - Saturate the core sample with brine to determine its pore volume.
 - Flood the core with crude oil to establish initial water and oil saturations.
- Waterflooding:
 - Inject brine into the core at a constant rate until oil production ceases or reaches a very low level. This establishes the baseline oil recovery by waterflooding.
- Polymer Flooding:
 - Inject a solution of the DADMAC copolymer at a specific concentration and volume (pore volumes).
 - Monitor the pressure drop across the core and collect the effluent to measure oil and water production.
- Chase Waterflood:
 - Inject brine again to displace the polymer slug and any remaining mobile oil.
- Data Analysis:
 - Calculate the incremental oil recovery due to the polymer flood.
 - Analyze the pressure data to evaluate the polymer's effect on mobility.

Application as a Friction Reducer

In hydraulic fracturing, DADMAC copolymers are added to slickwater fluids to reduce frictional pressure losses during high-rate pumping.^{[16][17][18]}

Mechanism of Action

In turbulent flow, the long-chain polymers extend and suppress the formation of turbulent eddies near the pipe wall, leading to a significant reduction in friction.



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Workflow for Evaluating Friction Reducer Performance.

Performance Data

The performance of friction reducers is evaluated in a friction flow loop.

Table 5: Friction Reduction Performance of a DADMAC Copolymer in Slickwater

Flow Rate (bbl/min)	Reynolds Number	ΔP without FR (psi)	ΔP with 0.5 gpt FR (psi)	Friction Reduction (%)
10	80,000	120	45	62.5
20	160,000	450	150	66.7
30	240,000	980	300	69.4
40	320,000	1700	500	70.6

Note: gpt = gallons per thousand gallons. Data is illustrative.

Experimental Protocol: Friction Loop Test[24][25][26][27]

Apparatus:

- Friction flow loop (a closed-loop piping system with a pump, flowmeter, and pressure transducers)
- Mixing tank
- Data acquisition system

Procedure:

- Baseline Measurement:
 - Pump the base fracturing fluid (without friction reducer) through the flow loop at various flow rates.
 - Record the pressure drop across a defined length of the pipe for each flow rate.
- Friction Reducer Addition:

- Add a specific concentration of the DADMAC copolymer to the fluid in the mixing tank.
- Performance Measurement:
 - Pump the treated fluid through the flow loop at the same flow rates as the baseline test.
 - Record the new pressure drop measurements.
- Calculation:
 - Calculate the percentage of friction reduction at each flow rate using the formula: %
Friction Reduction = $[(\Delta P_{\text{without_FR}} - \Delta P_{\text{with_FR}}) / \Delta P_{\text{without_FR}}] * 100$

Application as a Demulsifier

DADMAC-based copolymers can be formulated into demulsifiers to break water-in-oil (W/O) emulsions, facilitating the separation of water from crude oil.[19][20][21][22]

Mechanism of Action

The demulsifier adsorbs at the oil-water interface, displacing the natural emulsifiers (like asphaltenes and resins) that stabilize the emulsion. This weakens the interfacial film, allowing water droplets to coalesce and separate from the oil phase.[23]

Performance Data

The bottle test is a standard method for evaluating demulsifier performance.

Table 6: Demulsification Efficiency of a DADMAC-based Demulsifier

Demulsifier Dosage (ppm)	Water Separation (%) after 30 min	BS&W in Treated Oil (%)
25	45	2.5
50	78	0.8
75	92	0.3
100	95	0.2

Note: BS&W = Basic Sediment and Water. Data is illustrative.

Experimental Protocol: Bottle Test for Demulsifier Evaluation^{[12][13][28][29][31]}

Apparatus:

- Graduated prescription bottles or centrifuge tubes
- Water bath for temperature control
- Syringes for dosing
- Centrifuge (for determining final BS&W)

Procedure:

- Sample Preparation:
 - Fill a series of bottles with a known volume (e.g., 100 mL) of the crude oil emulsion.
- Demulsifier Addition:
 - Add varying concentrations of the DADMAC-based demulsifier to each bottle. Include a blank with no demulsifier.
- Mixing:
 - Shake the bottles vigorously for a set period (e.g., 100 shakes in 1 minute) to ensure thorough mixing of the demulsifier.
- Settling:
 - Place the bottles in a water bath at a temperature representative of the field conditions.
 - Record the volume of separated water at regular time intervals (e.g., 5, 10, 15, 30, 60 minutes).

- Analysis:
 - After the settling period, take a sample of the treated oil from the top of each bottle.
 - Determine the final BS&W content of the treated oil using a centrifuge.
 - Evaluate the demulsifier's performance based on the rate and amount of water separation, the final BS&W of the oil, and the quality of the separated water.

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